

Hazards and safety precautions for 2-Bromo-N-methylaniline

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Compound of Interest

Compound Name: 2-Bromo-N-methylaniline

Cat. No.: B1330608

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Subject: 2-Bromo-N-methylaniline (CAS No. 6832-87-7)

Authored By: Gemini, Senior Application Scientist

Executive Summary: A Proactive Approach to Safety

2-Bromo-N-methylaniline is an aniline derivative frequently utilized as a building block in synthetic organic chemistry, particularly in the development of pharmaceuticals and other complex molecules. While its utility is significant, its handling necessitates a comprehensive understanding of its toxicological and physicochemical properties. This guide moves beyond mere compliance, aiming to instill a deep, causal understanding of the hazards associated with this compound. By detailing not just what precautions to take, but why they are critical, this document empowers researchers to cultivate a proactive safety culture, mitigating risks through informed experimental design and practice. The protocols and logical frameworks herein are designed as self-validating systems to ensure the highest degree of safety and experimental integrity.

Hazard Identification and Risk Assessment

A thorough understanding of a chemical's intrinsic hazards is the foundation of safe laboratory practice. **2-Bromo-N-methylaniline** presents multiple health hazards that require stringent

control measures.

GHS Classification and Toxicological Profile

The Globally Harmonized System (GHS) provides a standardized framework for hazard communication. **2-Bromo-N-methylaniline** is classified with several key hazard statements that dictate the necessary precautions.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Hazard Class	GHS Hazard Code	Description	Toxicological Rationale
Acute Toxicity, Oral	H302	Harmful if swallowed. [1][3][4][5]	Ingestion can lead to systemic toxicity. Aniline derivatives are known to cause methemoglobinemia, a condition where the iron in hemoglobin is oxidized, reducing its oxygen-carrying capacity.[6]
Acute Toxicity, Dermal	H312	Harmful in contact with skin.[2]	The compound can be absorbed through the skin, leading to systemic effects similar to ingestion.
Acute Toxicity, Inhalation	H332	Harmful if inhaled.[2]	Inhalation of vapors or aerosols can lead to rapid absorption into the bloodstream, causing respiratory tract irritation and systemic toxicity.[4]
Skin Corrosion/Irritation	H315	Causes skin irritation. [2][4]	Direct contact can cause local inflammation, redness, and discomfort. Prolonged contact may lead to more severe dermal effects.
Serious Eye Damage/Irritation	H319	Causes serious eye irritation.[2][4]	Direct contact with the eyes can cause significant irritation,

pain, and potential
damage to the cornea.

Note: Some sources classify related isomers or similar compounds as acutely toxic (Category 3), warranting a conservative approach that assumes high toxicity.^{[7][8]}

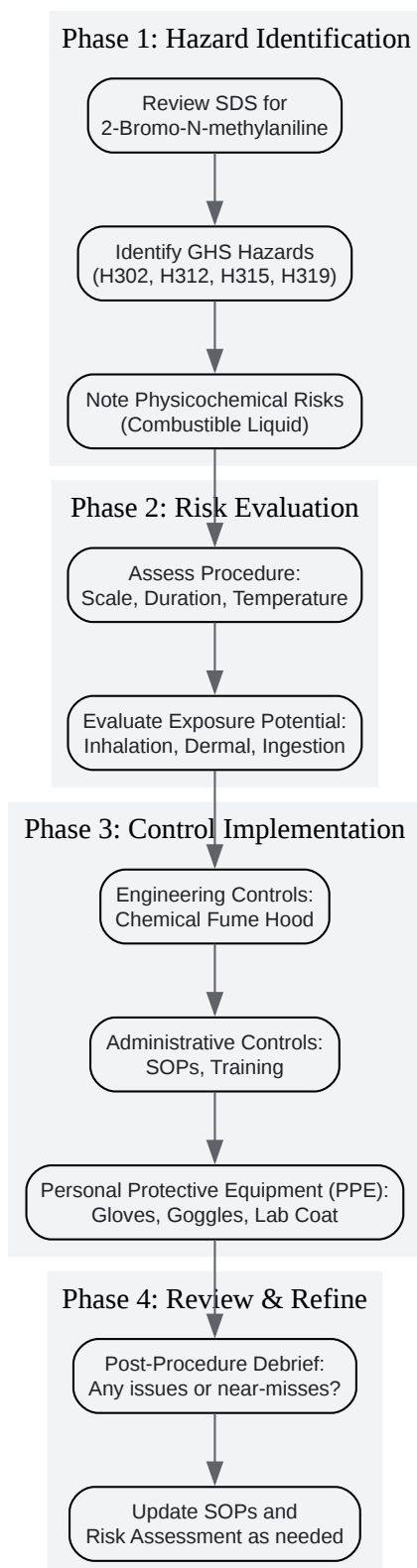
Physicochemical Properties and Associated Risks

Understanding the physical properties is crucial for safe storage and handling, particularly concerning fire risk and chemical compatibility.

Property	Value	Implication for Safety
Appearance	Brown Liquid	N/A
Molecular Formula	C ₇ H ₈ BrN ^{[3][5]}	N/A
Molecular Weight	186.05 g/mol ^{[3][5]}	N/A
Boiling Point	107-109 °C at 12 mmHg ^{[1][5]}	Requires careful heating under vacuum to prevent decomposition and vapor generation.
Density	1.589 g/mL at 25 °C ^{[1][5]}	Heavier than water.
Flash Point	103 °C (217 °F) - closed cup ^{[1][5][9]}	Classified as a combustible liquid. ^{[1][5]} Must be kept away from open flames, sparks, and high-heat sources.

Risk Assessment Workflow

A systematic risk assessment is not a one-time event but a continuous process. The following workflow should be applied before any new procedure involving **2-Bromo-N-methylaniline**.



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Caption: A systematic workflow for conducting a risk assessment.

Safe Handling, Storage, and Engineering Controls

Based on the risk assessment, a multi-layered control strategy is required, prioritizing engineering controls, followed by administrative procedures and finally, personal protective equipment (PPE).

Engineering Controls: The First Line of Defense

Engineering controls are designed to remove the hazard at the source, providing the most reliable level of protection.

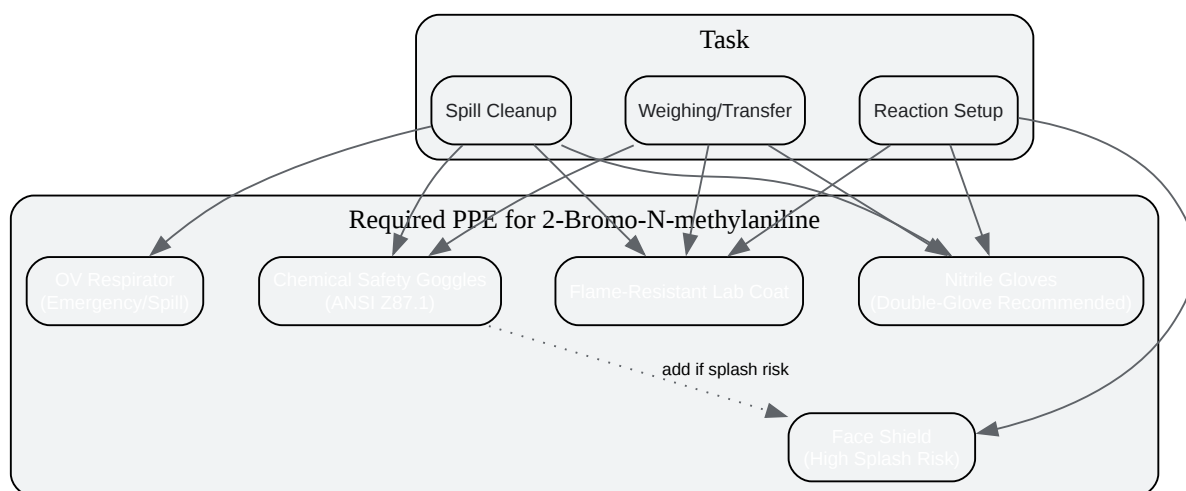
- **Primary Handling:** All weighing, transfers, and reactions involving **2-Bromo-N-methylaniline** must be conducted inside a certified chemical fume hood to prevent inhalation of vapors.[\[10\]](#)
- **Ventilation:** The fume hood should have a verified face velocity (typically 80-120 fpm) to ensure effective capture of contaminants.
- **Safety Equipment:** An operational safety shower and eyewash station must be located in immediate proximity to the handling area.[\[10\]](#)[\[11\]](#)

Personal Protective Equipment (PPE): The Last Barrier

PPE is essential for protecting against residual risks that cannot be eliminated by engineering controls. The selection of PPE must be directly correlated with the identified hazards.[\[12\]](#)

- **Eye and Face Protection:** Chemical safety goggles are mandatory.[\[6\]](#) A face shield should be worn over the goggles during procedures with a higher risk of splashing or vigorous reaction.[\[13\]](#)
- **Skin Protection:**
 - **Gloves:** Nitrile gloves are the minimum requirement. Given the classification "Harmful in contact with skin," consider double-gloving for extended procedures. Gloves must be inspected for integrity before use and removed without contaminating the skin.[\[13\]](#)
 - **Lab Coat:** A flame-resistant lab coat should be worn, fully buttoned, with sleeves rolled down to protect against splashes and fire risk from the combustible liquid.

- Respiratory Protection: For situations where engineering controls may be insufficient (e.g., large-scale spill cleanup), a NIOSH-approved respirator with an organic vapor (OV) cartridge is necessary.[6][11] All respirator use requires prior medical clearance and fit-testing.



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Caption: PPE selection guide based on the laboratory task.

Storage and Disposal Protocols

- Storage:
 - Store **2-Bromo-N-methylaniline** in its original, tightly sealed container.[4][10][11]
 - Keep in a cool, dry, and well-ventilated area designated for toxic and combustible chemicals.[4]
 - Store away from incompatible materials such as strong oxidizing agents and strong acids.[6]
 - Ensure the storage area is segregated from heat sources, sparks, or open flames.

- Disposal:
 - All waste containing **2-Bromo-N-methylaniline** (including empty containers, contaminated PPE, and reaction residues) must be treated as hazardous waste.[\[2\]](#)[\[11\]](#)
 - Collect waste in a dedicated, properly labeled, and sealed container.
 - Dispose of the waste through your institution's environmental health and safety (EHS) office, adhering to all local, state, and federal regulations.[\[14\]](#) Do not pour down the drain.

Emergency Procedures: A Framework for Rapid Response

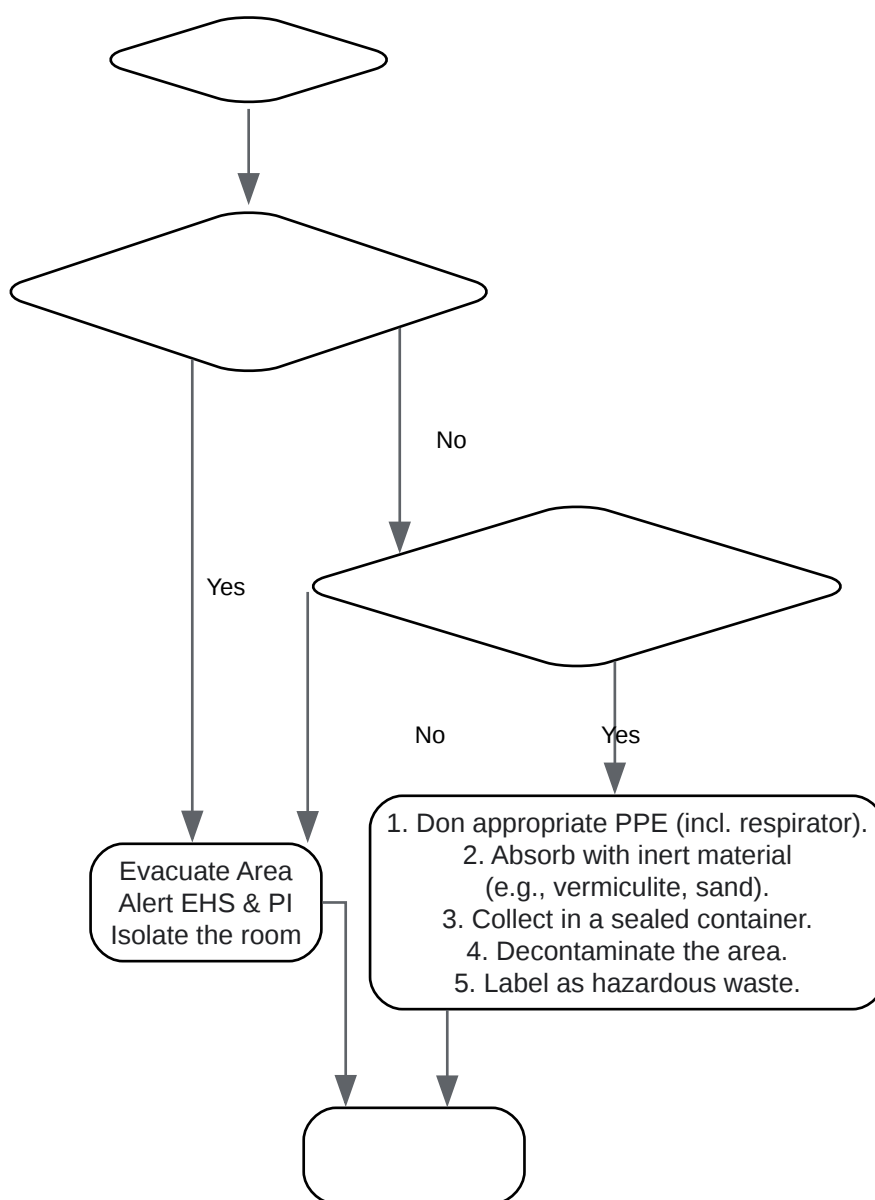
Preparation is key to mitigating the consequences of an accidental exposure or spill. All personnel must be familiar with these procedures before beginning work.

Exposure Response Protocol

Exposure Route	Immediate Action Protocol
Eye Contact	1. Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, holding the eyelids open.[2][6][11] 2. Remove contact lenses if present and easy to do.[2] 3. Seek immediate medical attention from an ophthalmologist.[2]
Skin Contact	1. Immediately remove all contaminated clothing while under a safety shower.[2][6] 2. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes.[4][11] 3. Seek immediate medical attention.[6]
Inhalation	1. Immediately move the affected person to fresh air.[2][4][11] 2. If breathing is difficult or has stopped, trained personnel should provide artificial respiration.[6][11] Do not use mouth-to-mouth resuscitation.[10] 3. Seek immediate medical attention.[2]
Ingestion	1. Do NOT induce vomiting.[15] 2. Rinse the mouth with water.[2][4] 3. Seek immediate medical attention. Show the Safety Data Sheet to the attending physician.[2]

Spill Response Logic

For any spill, the primary goal is to ensure personnel safety before addressing cleanup.



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Caption: Decision-making flowchart for spill response.

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